

Comparative analysis of surface hardness of different chairside reliners

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A Comparative Analysis of Surface Hardness in Chairside Dental Reliners

The surface hardness of chairside dental reliners is a critical determinant of their clinical longevity and performance. This property influences a material's resistance to abrasion, staining, and microbial adhesion, directly impacting patient comfort and the durability of the relined prosthesis. This guide provides a comparative analysis of the surface hardness of various commercially available chairside reliners, supported by experimental data, to aid researchers, scientists, and drug development professionals in material selection and development.

Quantitative Analysis of Surface Hardness

The surface hardness of chairside reliners is typically evaluated using one of two primary methods: the Shore A Durometer for soft reline materials and the Vickers hardness test for hard reline materials. The following tables summarize the quantitative data from various studies, offering a comparative overview of the hardness of different products.

Soft Chairside Reliners: Shore A Hardness

The Shore A scale measures the resistance of a material to indentation by a truncated cone indenter. It is the standard for characterizing the hardness of soft, elastomeric polymers used in soft denture liners.

Material	Manufacturer	Type	Initial Hardness (Shore A)	Hardness after 24h (Shore A)	Hardness after 1 week (Shore A)	Hardness after 1 month (Shore A)	Hardness after 3 months (Shore A)
GC Reline Soft	GC	Silicone	-	45.0 (Dry) / 44.5 (Wet)[1]	46.2 (Dry) / 45.8 (Wet)[1]	48.5 (Dry) / 48.1 (Wet)[1]	49.1 (Dry) / 48.8 (Wet)[1]
Sofreliner Tough S	Tokuyama Dental	Silicone	24[2]	30.1 (Dry) / 29.8 (Wet)[1]	30.5 (Dry) / 30.2 (Wet)[1]	30.8 (Dry) / 30.6 (Wet)[1]	31.0 (Dry) / 30.9 (Wet)[1]
Sofreliner Tough M	Tokuyama Dental	Silicone	43[2]	-	-	-	-
Mucopren Soft	Kettenbach	Silicone	-	42.5 (Dry) / 42.1 (Wet)[1]	43.8 (Dry) / 43.5 (Wet)[1]	44.2 (Dry) / 44.0 (Wet)[1]	44.5 (Dry) / 44.3 (Wet)[1]
Elite Soft Relining	Zhermack	Silicone	-	35.2 (Dry) / 34.9 (Wet)[1]	35.5 (Dry) / 35.1 (Wet)[1]	35.8 (Dry) / 35.6 (Wet)[1]	36.0 (Dry) / 35.8 (Wet)[1]
Ufi Gel P	VOCO	Silicone	36.1[3]	-	-	-	-
Permasoft	Dentsply Sirona	Acrylic	45.5[3]	-	-	-	-
Vertex Soft	Vertex-Dental	Acrylic	-	-	47.4	-	-
Flexacryl Soft	Lang Dental	Acrylic	-	-	58.7	-	-

Note: Hardness values can vary based on storage conditions (wet or dry) and the duration of immersion.^{[1][4]}

Hard Chairside Reliners: Vickers Hardness (VHN)

The Vickers hardness test measures a material's resistance to indentation by a diamond pyramid indenter. It is a microhardness test suitable for the more rigid acrylic-based hard reline materials.

Material	Manufacturer	Type	Initial Hardness (VHN)	Hardness after 2 days (VHN)	Hardness after 7 days (VHN)	Hardness after 30 days (VHN)	Hardness after 90 days (VHN)
Duraliner II	Reliance Dental	Acrylic	4.6 (Dry) [4][5]	5.2 (Dry) [4][5]	6.0 (Dry) [4][5]	6.8 (Dry) [4][5]	7.3 (Dry) [4][5]
Kooliner	GC	Acrylic	8.5 (Dry) [4][5]	9.0 (Dry) [4][5]	9.2 (Dry) [4][5]	9.2 (Dry) [4][5]	9.2 (Dry) [4][5]
Lucitone 550 (Control)	Dentsply Sirona	Heat-cured Acrylic	23.2 (Dry) [4] [5]	24.5 (Dry) [4] [5]	25.8 (Dry) [4] [5]	27.1 (Dry) [4] [5]	27.1 (Dry) [4] [5]

Note: The hardness of hard reliners can also be affected by storage conditions, with immersion in water generally leading to a reduction in hardness.^[4]

Experimental Protocols

Accurate and reproducible surface hardness measurements are contingent upon standardized experimental protocols. The following sections detail the methodologies for Shore A and Vickers hardness testing as applied to dental reliners.

Shore A Hardness Testing Protocol (based on ASTM D2240)

1. Specimen Preparation:

- Disc-shaped specimens are fabricated from the soft reline material according to the manufacturer's instructions.
- A typical specimen dimension is 38 mm in diameter and 3 mm in thickness.[6]
- The specimens are stored in a controlled environment, such as distilled water at 37°C, for a specified period (e.g., 24 hours, 1 week, 1 month) before testing.[1] For dry storage tests, specimens are kept at room temperature.[4]

2. Testing Apparatus:

- A Shore A durometer, calibrated according to ASTM D2240, is used.[7]
- The durometer consists of a hardened steel rod with a 35° truncated cone indenter.[8]

3. Measurement Procedure:

- The specimen is placed on a flat, hard surface.
- The durometer is held perpendicular to the specimen surface, and firm pressure is applied until the presser foot makes full contact with the specimen.
- The hardness reading is taken within one second of firm contact.[8][9]
- Multiple readings (typically 3-5) are taken at different locations on the specimen surface, at least 6 mm apart, and the average value is recorded.[3]

Vickers Hardness Testing Protocol

1. Specimen Preparation:

- Cylindrical or disc-shaped specimens are prepared from the hard reline material, typically with dimensions of 5 mm in diameter and 2 mm in thickness.[4][5]
- The surface to be tested is polished to a smooth, flat finish using progressively finer grits of sandpaper.[10]

- Specimens are stored under specified conditions (e.g., dry at room temperature or immersed in distilled water at 37°C) for various time intervals.[4][10]

2. Testing Apparatus:

- A Vickers microhardness tester equipped with a diamond pyramid indenter is used.[10][11]

3. Measurement Procedure:

- The specimen is secured on the tester's stage.
- A specific load (e.g., 10g, 50g, or 200g) is applied to the indenter for a set dwell time (e.g., 10, 15, or 30 seconds).[10][11][12]
- After the load is removed, the two diagonals of the resulting diamond-shaped indentation are measured using a built-in microscope.[11]
- The Vickers Hardness Number (VHN) is calculated using the formula: $VHN = 1.854 * (F/d^2)$, where F is the applied load in kilograms-force and d is the average length of the diagonals in millimeters.[11]
- Multiple indentations are made on each specimen, and the average VHN is calculated.[10]

Visualizing the Experimental Workflow

The following diagrams illustrate the generalized workflows for Shore A and Vickers surface hardness testing of chairside reliners.



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Shore A Hardness Testing Workflow



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Vickers Hardness Testing Workflow

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